

Protocol for Assessing AAK1 Target Engagement with BMT-046091

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Compound of Interest

Compound Name: BMT-046091

Cat. No.: B15496919

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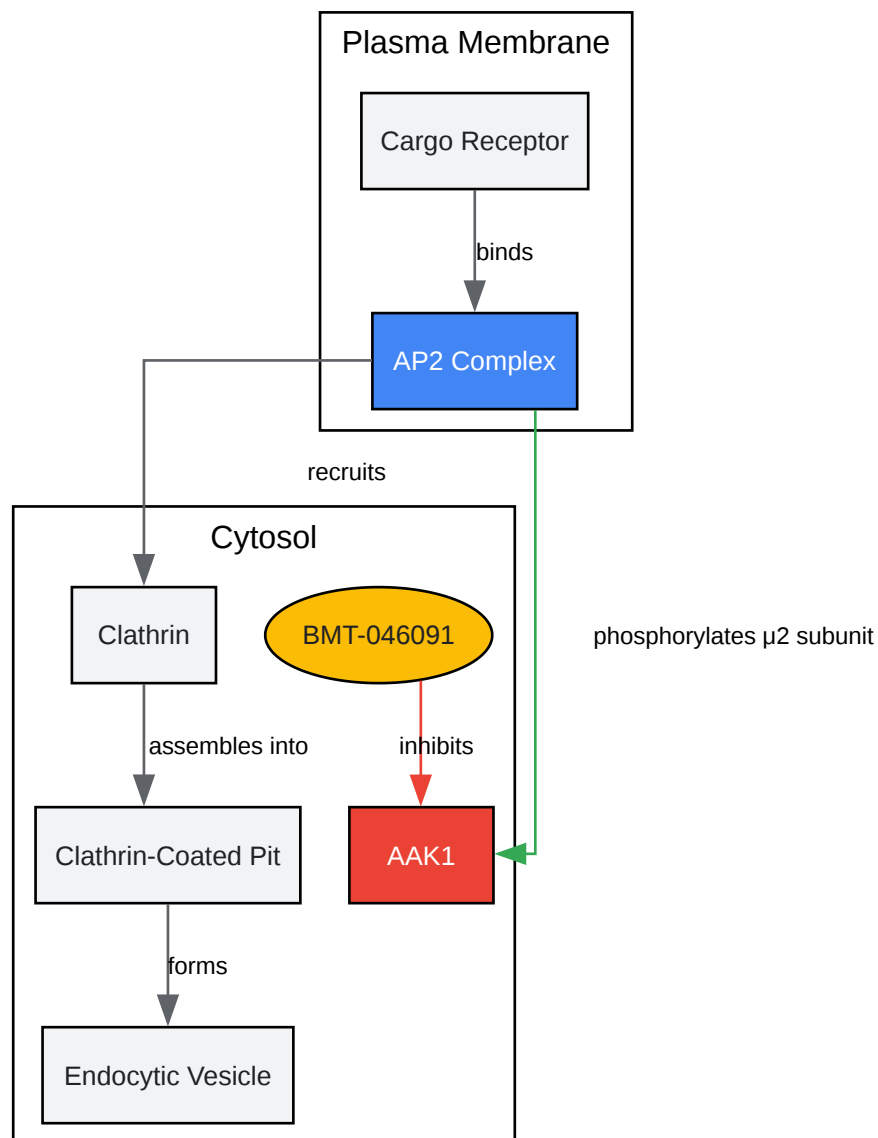
Introduction

Adaptor-associated kinase 1 (AAK1) is a serine/threonine kinase that plays a crucial role in clathrin-mediated endocytosis.[1][2][3] This process is fundamental for various cellular functions, including nutrient uptake, receptor signaling, and synaptic vesicle recycling. AAK1's involvement in these pathways has made it an attractive therapeutic target for a range of diseases, including neurological disorders and viral infections. **BMT-046091** is a potent and selective inhibitor of AAK1, with a reported biochemical IC₅₀ of 2.8 nM.[4][5][6][7][8] This document provides detailed protocols for assessing the target engagement of **BMT-046091** with AAK1 in a cellular context using two established methodologies: the NanoBRET™ Target Engagement Assay and the Cellular Thermal Shift Assay (CETSA).

AAK1 Signaling Pathways

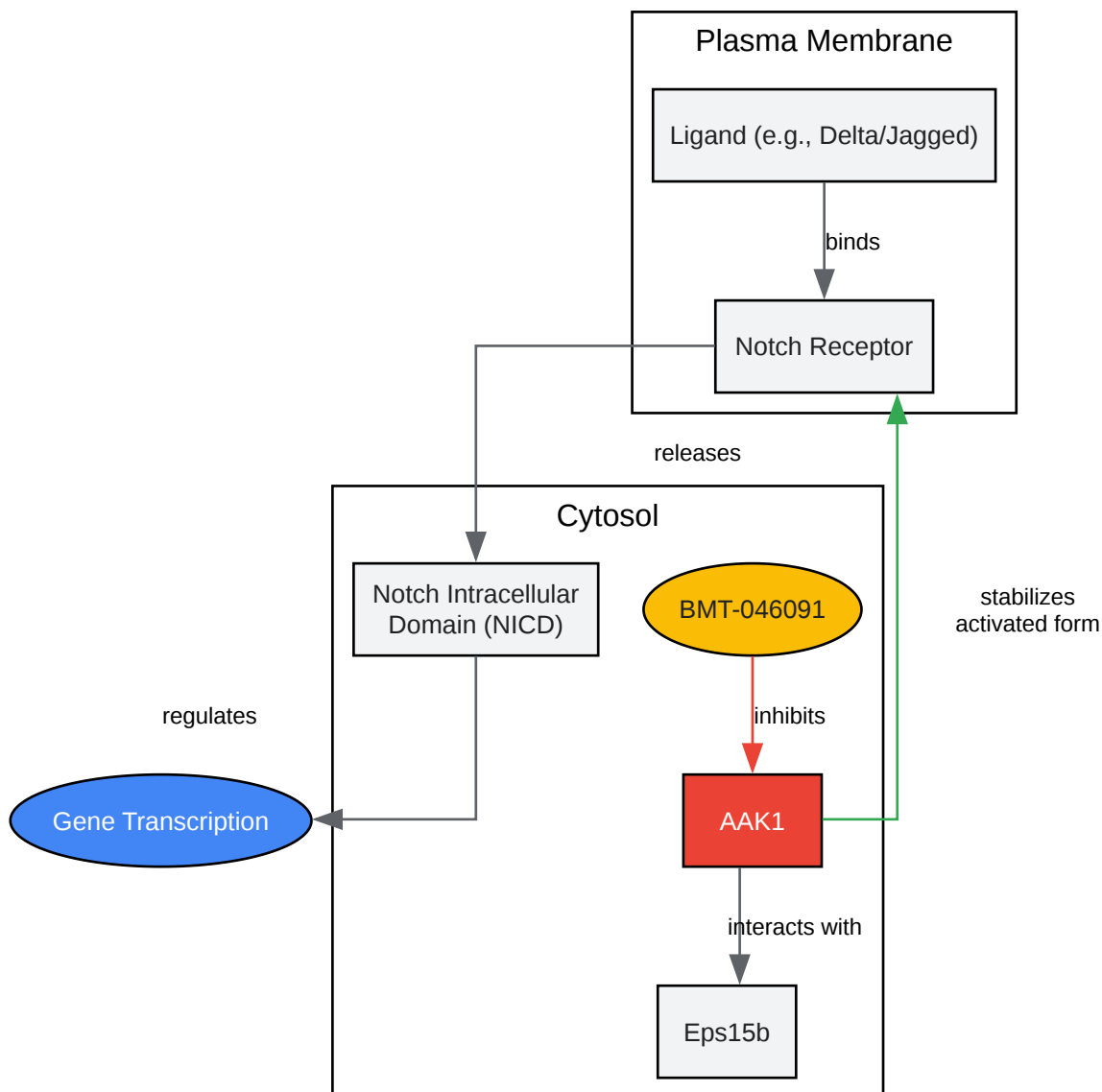
AAK1 is a key regulator of intracellular trafficking and is involved in multiple signaling pathways. Understanding these pathways is crucial for elucidating the functional consequences of AAK1 inhibition.

AAK1 in Clathrin-Mediated Endocytosis

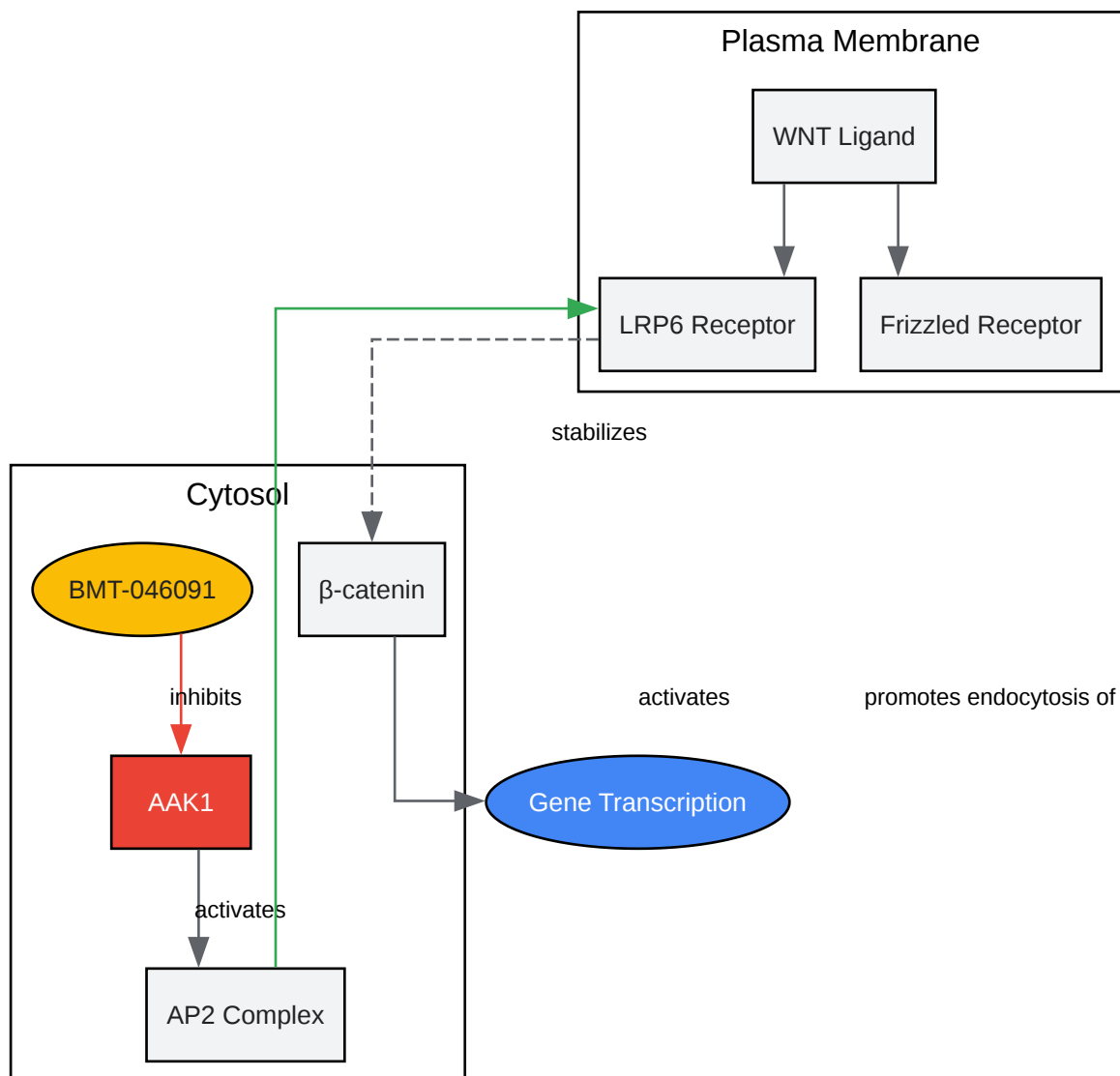
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AAK1's role in clathrin-mediated endocytosis.

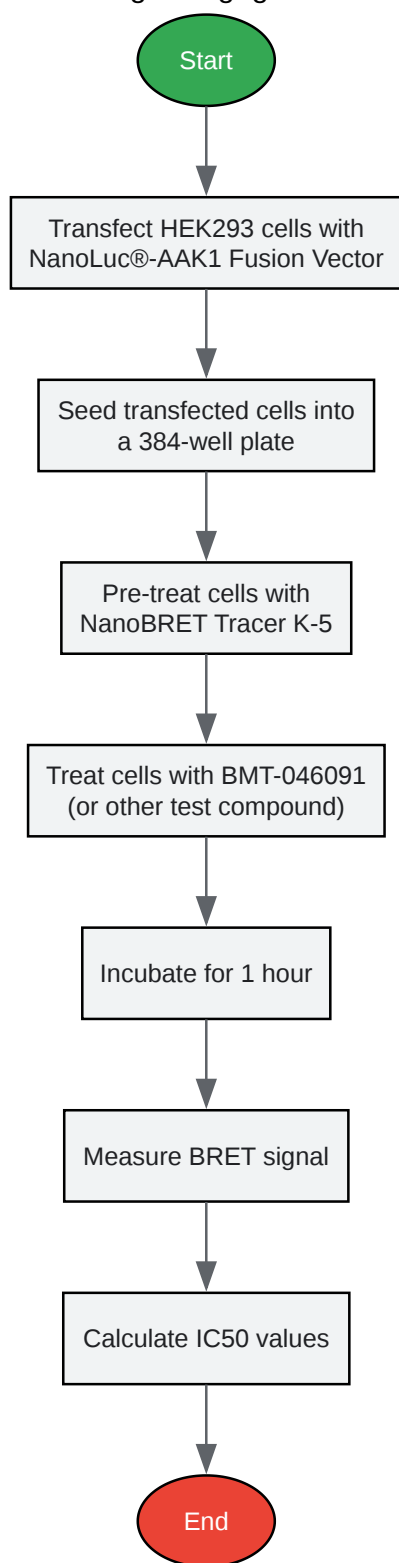
AAK1 in Notch Signaling



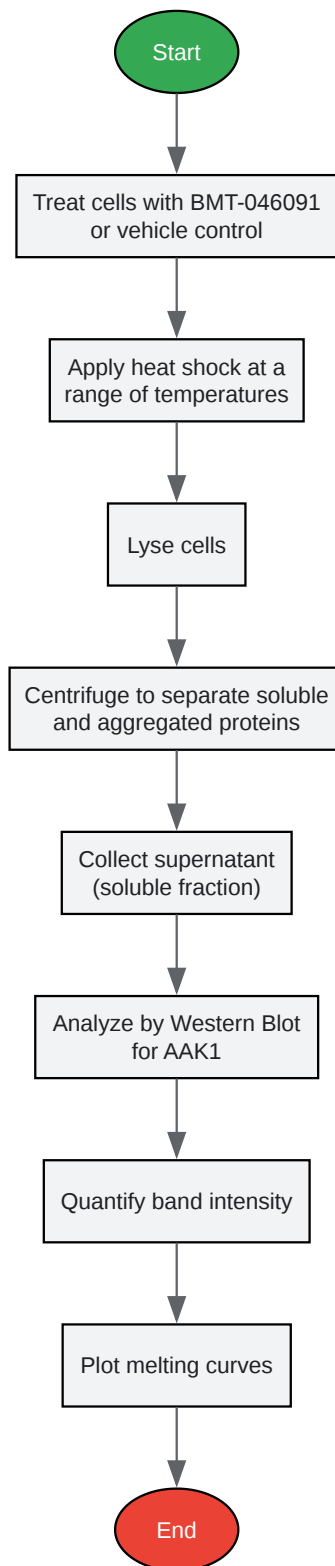
AAK1 in WNT Signaling



NanoBRET Target Engagement Workflow



CETSA Workflow



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